

Analytical Whitepaper: Comprehensive Spectroscopic and Chromatographic Characterization of 2-Chloroquinazolin-6-ol

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Compound of Interest

Compound Name: 2-Chloroquinazolin-6-ol

CAS No.: 1036755-97-1

Cat. No.: B8011876

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Executive Summary & Physicochemical Context

As a Senior Application Scientist, I approach the analytical characterization of **2-Chloroquinazolin-6-ol** (CAS: 1036755-97-1) not merely as a routine checklist, but as an integrated, self-validating matrix of orthogonal techniques. The structural elucidation of this compound—a critical intermediate in the synthesis of kinase inhibitors and other targeted therapeutics—requires a deep understanding of its physicochemical reactivity.

The molecule ($C_8H_5ClN_2O$, MW: 180.59 g/mol) features two highly reactive functional groups: a phenolic hydroxyl at C6 and a labile chlorine at C2. The electron-withdrawing nature of the fused pyrimidine ring activates the C2-chloro group toward nucleophilic aromatic substitution (S_NAr). Consequently, analytical workflows must be meticulously designed to prevent artifactual degradation (e.g., hydrolysis of the C2-Cl bond) during sample preparation and analysis .

Structural Elucidation via High-Resolution NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy serves as the foundational technique for confirming the atomic connectivity of the quinazoline scaffold.

Causality in Method Design: The selection of deuterated dimethyl sulfoxide (DMSO- d6) over chloroform (CDCl 3) is a deliberate, mechanistically driven choice. CDCl 3 lacks the hydrogen-bond accepting capability required to solubilize polar quinazolines effectively and fails to stabilize the exchangeable phenolic -OH proton, often resulting in signal broadening into the baseline. DMSO- d6 strongly hydrogen-bonds with the C6-OH, shifting its resonance downfield to a distinct, observable region (~10.2 ppm) and preventing overlap with the aromatic protons .

Table 1: Predicted NMR Chemical Shifts for 2-Chloroquinazolin-6-ol (DMSO- d6)

Nucleus	Position	Expected Shift (ppm)	Multiplicity	Coupling Constant (J)	Structural Rationale
1 H	OH (C6)	10.2 - 10.5	Broad Singlet	N/A	Hydrogen-bonded phenolic proton.
1 H	H-4	9.2 - 9.4	Singlet	N/A	Highly deshielded by adjacent N1/N3 atoms.
1 H	H-8	7.8 - 8.0	Doublet	~9.0 Hz	Ortho-coupling to H-7.
1 H	H-7	7.5 - 7.6	Doublet of Doublets	~9.0 Hz, 2.5 Hz	Ortho-coupling to H-8, meta-coupling to H-5.
1 H	H-5	7.3 - 7.4	Doublet	~2.5 Hz	Meta-coupling to H-7.
13 C	C-4	~160.0	Quaternary	N/A	Imine-like carbon in pyrimidine ring.
13 C	C-6	~156.0	Quaternary	N/A	Oxygen-bearing aromatic carbon.
13 C	C-2	~155.0	Quaternary	N/A	Chlorine-bearing imine carbon.

Protocol: Self-Validating NMR Acquisition Workflow

- Sample Preparation: Dissolve 10 mg of **2-Chloroquinazolin-6-ol** in 600 μ L of strictly anhydrous DMSO- d_6 .
 - Causality: Trace water will catalyze the rapid exchange of the C6-OH proton, destroying its diagnostic signal.
- Shimming and Tuning: Perform 3D gradient shimming and tune the probe to the ^1H and ^{13}C frequencies.
 - Self-Validation Checkpoint: Ensure the DMSO- d_6 residual solvent peak (2.50 ppm) achieves a linewidth at half-height (FWHM) of <1.0 Hz. If this is not met, the aromatic multiplets (H-5, H-7, H-8) will not resolve their fine J -coupling structure.
- Data Acquisition: Acquire ^1H NMR (16 scans, 2s relaxation delay) and ^{13}C NMR (1024 scans, 2s relaxation delay).

Chromatographic Purity and Method Development (RP-HPLC)

Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is deployed to quantify the purity of the compound and detect synthetic impurities (e.g., des-chloro or hydrolyzed byproducts).

Causality in Method Design: The phenolic -OH group possesses a pK_a of approximately 8.5–9.5. If analyzed using a neutral mobile phase, the molecule will exist in a state of partial ionization, leading to severe peak tailing and irreproducible retention times. To enforce a single, neutral protonation state, the mobile phase must be heavily buffered at a highly acidic pH (~ 2.0) using Trifluoroacetic Acid (TFA) .

Table 2: Optimized RP-HPLC Parameters

Parameter	Specification	Mechanistic Purpose
Column	C18, 150 x 4.6 mm, 3 μ m (End-capped)	End-capping minimizes secondary interactions between basic quinazoline nitrogens and residual column silanols.
Mobile Phase A	0.1% TFA in LC-MS Grade Water	Suppresses ionization of the C6-OH group, ensuring a sharp, symmetrical peak.
Mobile Phase B	0.1% TFA in Acetonitrile	Provides adequate elution strength to disrupt hydrophobic interactions with the stationary phase.
Gradient	5% B to 95% B over 15 min	Broad gradient ensures separation of highly polar degradation products (e.g., C2-OH hydrolysis products).
Detection	UV Diode Array (254 nm & 280 nm)	Captures the primary $\pi \rightarrow \pi^*$ transitions of the conjugated quinazoline chromophore.

Protocol: Self-Validating RP-HPLC Assessment

- **Sample Dilution:** Prepare a 1.0 mg/mL stock in pure Acetonitrile, then immediately dilute to 0.1 mg/mL in 50:50 Mobile Phase A:B.
 - **Causality:** Injecting a sample dissolved in 100% strong solvent (Acetonitrile) into a highly aqueous initial gradient causes "solvent breakthrough" and peak splitting.
- **System Equilibration:** Flush the C18 column with 5% B for 10 column volumes.
 - **Self-Validation Checkpoint:** Monitor the UV baseline at 254 nm; a drift of <0.1 mAU/min confirms complete column equilibration and thermal stability.

- Execution: Inject 10 μ L and execute the 15-minute gradient workflow.

Mass Confirmation and Impurity Profiling (LC-MS/MS)

Liquid Chromatography-Mass Spectrometry (LC-MS) provides definitive molecular weight confirmation and structural fingerprinting via tandem mass spectrometry (MS/MS).

Causality in Method Design: Electrospray Ionization in positive mode (ESI+) is highly efficient for quinazolines because the basic pyrimidine nitrogens (N1 and N3) readily accept a proton to form the $[M+H]^+$ pseudo-molecular ion. The presence of the C2-chlorine atom provides an invaluable, built-in diagnostic tool: the natural isotopic abundance of ^{35}Cl and ^{37}Cl dictates that the intact molecule must exhibit a strict 3:1 intensity ratio for its mass peaks .

Table 3: LC-MS/MS Source and Acquisition Parameters

Parameter	Setting	Mechanistic Purpose
Ionization Mode	ESI Positive (ESI+)	Protonates the basic pyrimidine nitrogens.
Capillary Voltage	3.5 kV	Facilitates stable Taylor cone formation without inducing premature in-source fragmentation.
Desolvation Temp	350 $^{\circ}\text{C}$	Ensures complete droplet evaporation for the relatively polar molecule.
Collision Energy (CID)	15 - 30 eV	Optimized to induce diagnostic loss of HCl and CO without causing complete skeletal shattering.

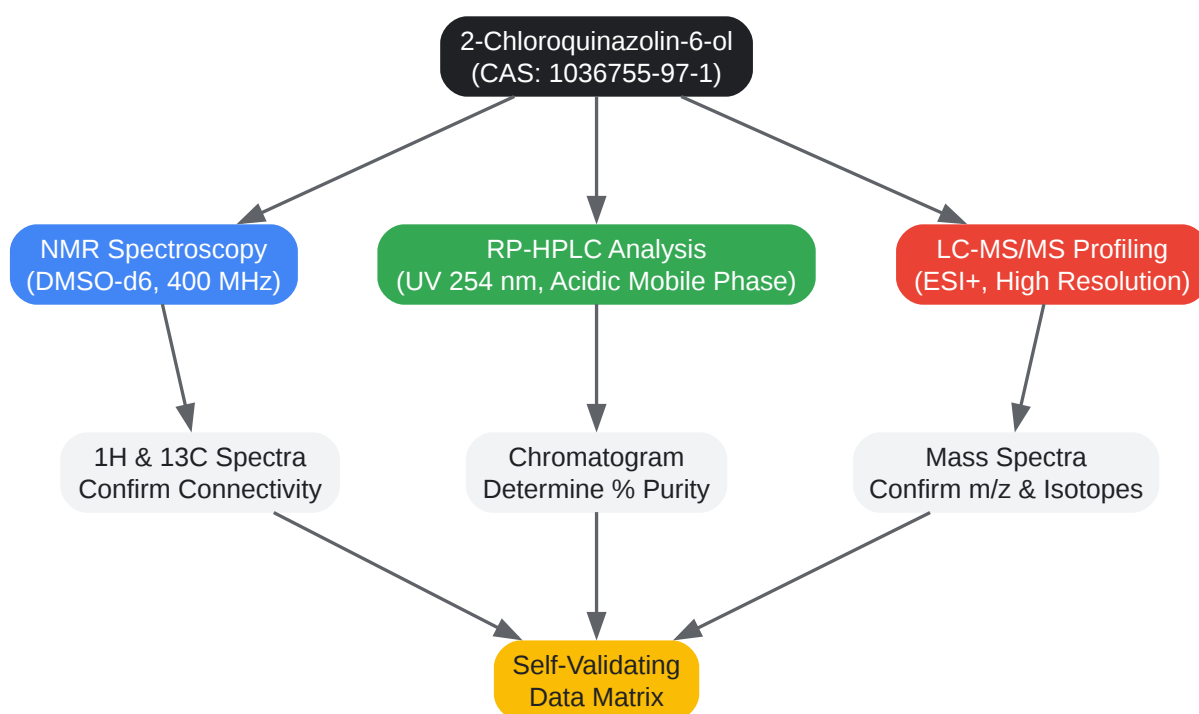
Protocol: Self-Validating LC-MS/MS Profiling

- Source Optimization: Infuse a 1 $\mu\text{g/mL}$ standard solution directly into the ESI source at 10 $\mu\text{L/min}$ using a syringe pump.

- Causality: Direct infusion isolates mass spectrometer source optimization from liquid chromatography variables.
- Isotope Verification (MS1): Acquire full-scan MS data (m/z 100-500).
 - Self-Validation Checkpoint: Confirm the presence of m/z 181.0 (35 Cl) and m/z 183.0 (37 Cl). If the 3:1 ratio is absent, the C2-Cl bond has been compromised (likely hydrolyzed to the quinazolinone).
- Fragmentation (MS2): Apply 20 eV collision energy to the m/z 181.0 precursor and record the product ion spectrum.

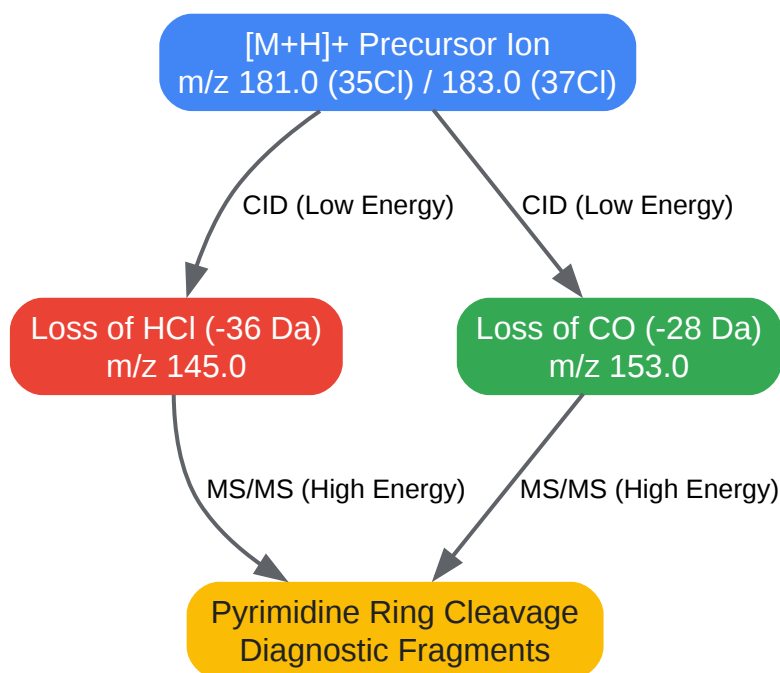
Integrated Analytical Workflows & Logic Diagrams

To synthesize these methodologies, the following diagrams illustrate the integrated analytical workflow and the logical MS/MS fragmentation pathways.



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Caption: Integrated spectroscopic workflow for the orthogonal characterization of **2-Chloroquinazolin-6-ol**.



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Caption: ESI-MS/MS fragmentation pathways and logical mass confirmation logic.

References

- National Center for Biotechnology Information. "4-(Aminomethyl)-**2-chloroquinazolin-6-ol** | C₉H₈CIN₃O | CID 105463659" PubChem. Available at:[\[Link\]](#)
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